

Application Notes and Protocols for the Enzymatic Synthesis of 3-Hydroxybenzoic Acid

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Compound of Interest

Compound Name: 3-Hydroxybenzoic Acid

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Introduction

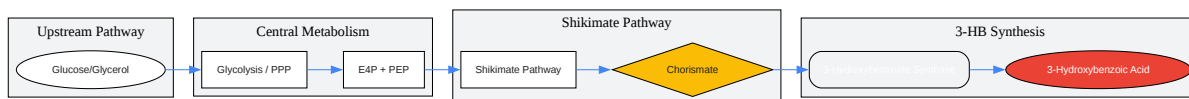
3-Hydroxybenzoic acid (3-HB) is a valuable platform chemical and a key intermediate in the synthesis of a wide range of pharmaceuticals, polymers, and fine chemicals. Traditional chemical synthesis methods for 3-HB often involve harsh reaction conditions, hazardous reagents, and generate significant environmental waste. Enzymatic synthesis, particularly through microbial fermentation, offers a sustainable and environmentally friendly alternative for the production of 3-HB from renewable feedstocks. This document provides detailed application notes and protocols for the enzymatic synthesis of 3-HB using metabolically engineered microorganisms.

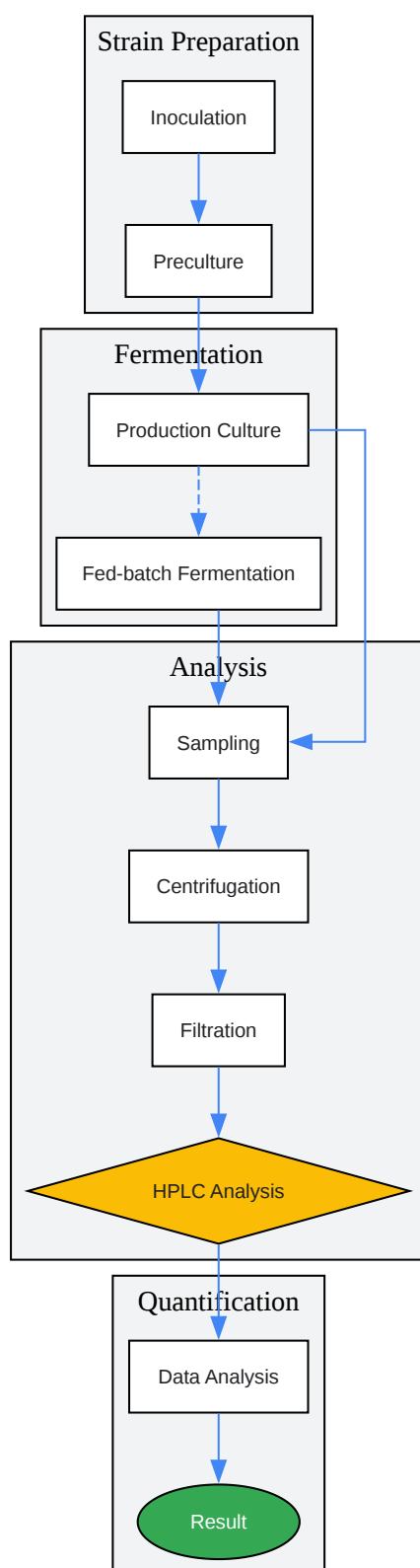
Principle of Enzymatic Synthesis

The core of the enzymatic synthesis of 3-HB is the conversion of chorismate, a key intermediate in the shikimate pathway, to 3-HB. This reaction is catalyzed by the enzyme 3-hydroxybenzoate synthase. In engineered microbial hosts, the native metabolic pathways are modified to enhance the flux of carbon towards chorismate and to express the heterologous 3-hydroxybenzoate synthase, leading to the accumulation of 3-HB.

Metabolic Pathway for 3-Hydroxybenzoic Acid Synthesis

The biosynthesis of 3-HB in engineered microorganisms starts from a central carbon source like glucose or glycerol. These substrates are metabolized through glycolysis and the pentose phosphate pathway to produce erythrose-4-phosphate (E4P) and phosphoenolpyruvate (PEP), the precursors for the shikimate pathway. The shikimate pathway then converts E4P and PEP into chorismate. Finally, the introduced 3-hydroxybenzoate synthase converts chorismate into 3-HB. To maximize production, further genetic modifications are often necessary, such as increasing the expression of key enzymes in the shikimate pathway and deleting genes responsible for the degradation of 3-HB.





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